

In-Depth Technical Guide: Health and Safety Information for Pyridinium Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyridinium iodide

Cat. No.: B8574197

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **pyridinium iodide**, intended for use by professionals in research and development. The information is compiled from safety data sheets and toxicological testing guidelines.

Chemical and Physical Properties

Pyridinium iodide is an organic salt with the chemical formula C_5H_6IN . It presents as an off-white to light-colored powder.

Property	Value	Source
Molecular Weight	207.01 g/mol	[1]
Appearance	Off-white powder	[2]
CAS Number	18820-83-2	[2]

Hazard Identification and Classification

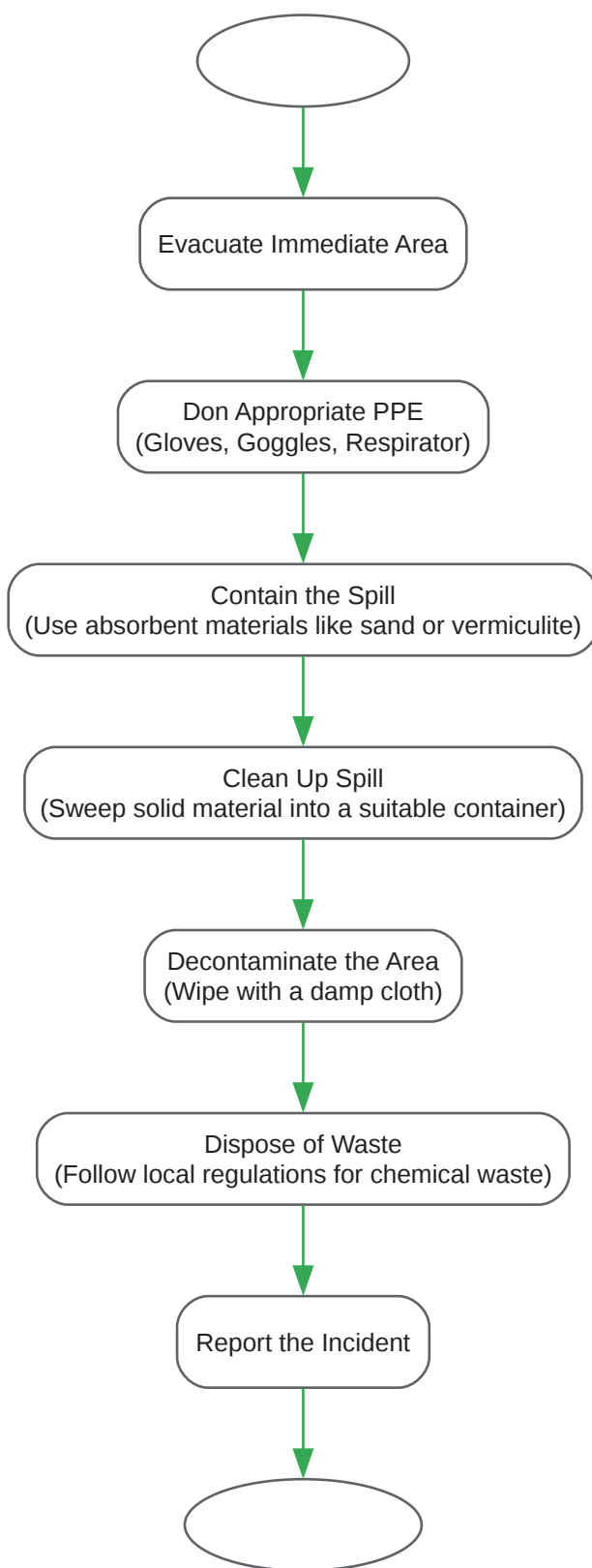
Pyridinium iodide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin and eye irritation.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Source:[[3](#)]

GHS Pictograms and Signal Word



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyridinium iodide | C₅H₆IN | CID 6432201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyridinium iodide | CAS 18820-83-2 [greatcellsolarmaterials.com]
- 3. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Health and Safety Information for Pyridinium Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8574197#health-and-safety-information-for-pyridinium-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

